

# Personal protective equipment for handling 6-Chloro-2-fluoropurine

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## Compound of Interest

Compound Name: 6-Chloro-2-fluoropurine

Cat. No.: B161030

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## Essential Safety and Handling Guide for 6-Chloro-2-fluoropurine

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the handling of **6-Chloro-2-fluoropurine**, including detailed personal protective equipment (PPE) requirements, operational procedures, and disposal plans.

### Chemical Hazard and GHS Classification

**6-Chloro-2-fluoropurine** is a chemical compound that presents several hazards. It is harmful if swallowed, causes skin irritation, and can result in serious eye damage.<sup>[1][2][3][4]</sup> Additionally, it may cause respiratory irritation.<sup>[1][3]</sup> The Globally Harmonized System (GHS) classification for this compound includes acute toxicity (oral), skin irritation, serious eye damage, and specific target organ toxicity (single exposure, respiratory tract irritation).<sup>[1][3][4]</sup>

Hazard Classification	GHS Category
Acute toxicity, oral	Category 4
Skin corrosion/irritation	Category 2
Serious eye damage/eye irritation	Category 1 / 2A
Specific target organ toxicity, single exposure	Category 3
Data sourced from multiple safety data sheets. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>	

### Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is crucial to mitigate the risks associated with handling **6-Chloro-2-fluoropurine**. The following table summarizes the recommended PPE.

Body Part	Recommended Protection	Specification
Respiratory	Dust mask	Type N95 (US) or equivalent
Eyes	Safety glasses or goggles	Chemical splash goggles. A face shield may be necessary for splash-prone activities.
Hands	Gloves	Chemical-resistant gloves (e.g., nitrile, neoprene).
Body	Protective clothing	Lab coat or chemical-resistant suit.
Recommendations are based on information from various suppliers. <a href="#">[3]</a>		

### Operational Plan for Handling

A systematic approach to handling **6-Chloro-2-fluoropurine** will minimize exposure and ensure a safe working environment.

### 1. Preparation:

- Ensure a well-ventilated area, preferably a chemical fume hood.
- Verify that an eye wash station and safety shower are readily accessible.
- Assemble all necessary PPE and ensure it is in good condition.
- Have appropriate spill containment materials on hand.

### 2. Handling the Solid Compound:

- Wear all recommended PPE before handling the container.
- Open the container in a fume hood to avoid inhaling dust.
- Use a spatula or other appropriate tool to weigh and transfer the solid. Avoid creating dust.
- If dissolving in a solvent, add the solid to the solvent slowly.

### 3. Post-Handling:

- Thoroughly wash hands and any exposed skin with soap and water after handling.
- Clean all equipment and the work area.
- Remove and properly store or dispose of PPE.

### Disposal Plan

Proper disposal of **6-Chloro-2-fluoropurine** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

#### 1. Waste Chemical:

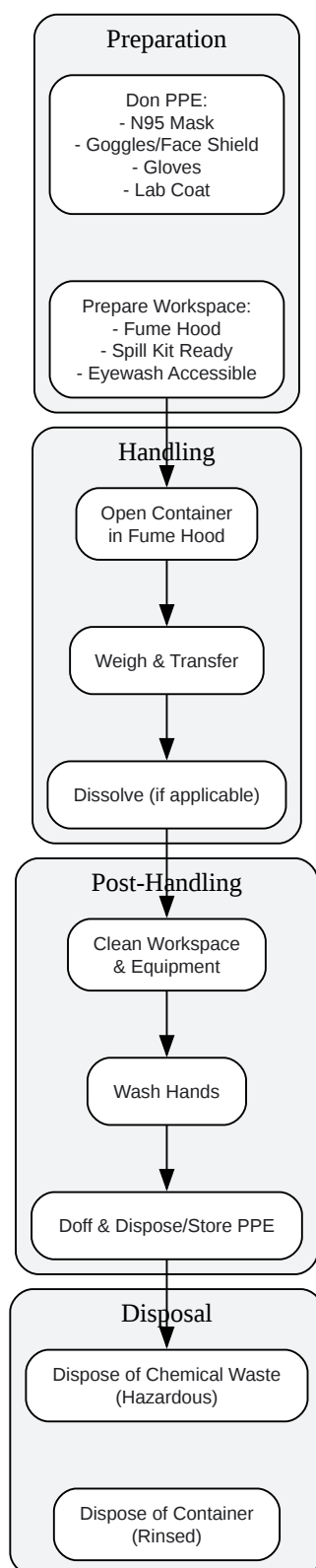
- Dispose of waste **6-Chloro-2-fluoropurine** and any solutions containing it as hazardous chemical waste.
- Collect waste in a clearly labeled, sealed container.

- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's environmental health and safety (EHS) department for specific guidance.

## 2. Empty Containers:

- Do not reuse empty containers.
- For containers with only trace amounts of residue, rinse them three times with a suitable solvent. The first rinseate should be collected and disposed of as hazardous waste.
- After thorough rinsing, the container can be disposed of according to institutional guidelines, which may allow for disposal as regular waste.

Below is a workflow diagram illustrating the safe handling procedure for **6-Chloro-2-fluoropurine**.



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Safe handling workflow for **6-Chloro-2-fluoropurine**.

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## References

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- To cite this document: BenchChem. [Personal protective equipment for handling 6-Chloro-2-fluoropurine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b161030#personal-protective-equipment-for-handling-6-chloro-2-fluoropurine]

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